

# 4-(3,5-Difluorophenyl)cyclohexanone chemical properties

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## Compound of Interest

Compound Name: 4-(3,5-Difluorophenyl)cyclohexanone

Cat. No.: B175172

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## Technical Guide: 4-(3,5-Difluorophenyl)cyclohexanone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, a plausible synthetic route, and expected analytical characteristics of **4-(3,5-Difluorophenyl)cyclohexanone**. This document is intended to serve as a valuable resource for researchers and professionals engaged in organic synthesis, medicinal chemistry, and drug development.

## Core Chemical Properties

**4-(3,5-Difluorophenyl)cyclohexanone** is a fluorinated derivative of phenylcyclohexanone. The introduction of fluorine atoms can significantly influence the compound's physicochemical and biological properties, including metabolic stability, lipophilicity, and binding affinity to biological targets.

Table 1: Chemical and Physical Properties of **4-(3,5-Difluorophenyl)cyclohexanone**

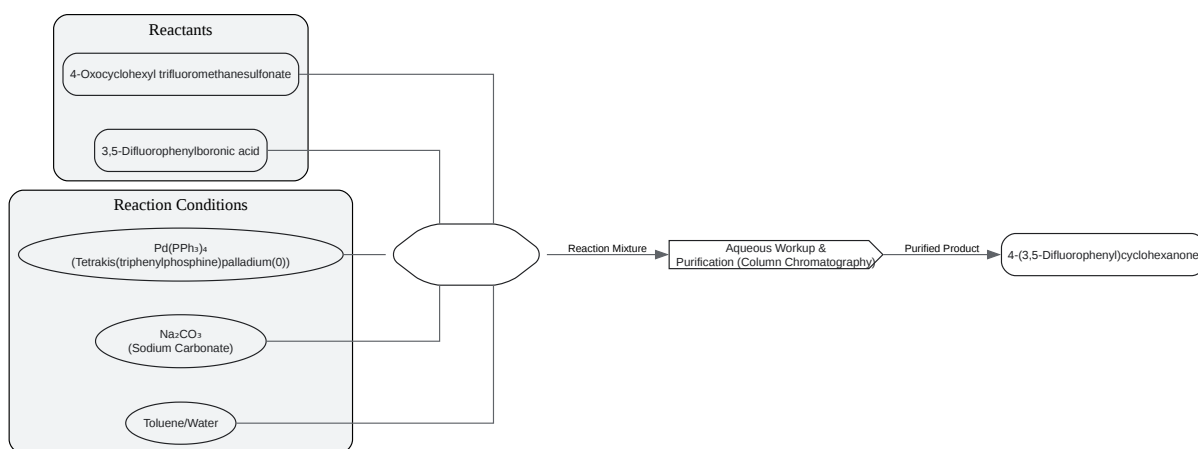
Property	Value	Source
IUPAC Name	4-(3,5-Difluorophenyl)cyclohexan-1-one	N/A
CAS Number	156265-95-1	[1]
Molecular Formula	C <sub>12</sub> H <sub>12</sub> F <sub>2</sub> O	[1]
Molecular Weight	210.22 g/mol	[1]
Appearance	White to off-white solid (Predicted)	N/A
Boiling Point	278.0 ± 40.0 °C (Predicted)	[1]
Melting Point	Not available	N/A
Density	1.2 ± 0.1 g/cm <sup>3</sup> (Predicted)	[1]
Solubility	Not available	N/A

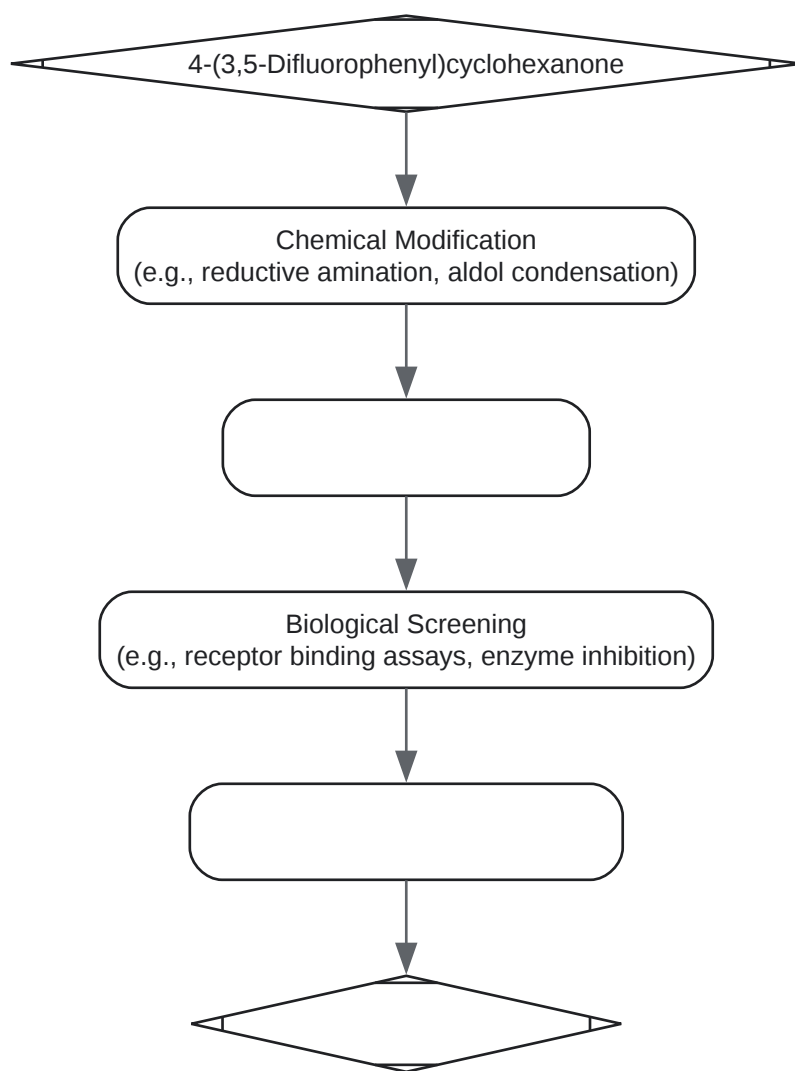
## Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **4-(3,5-Difluorophenyl)cyclohexanone** is not readily available in the surveyed literature, a plausible and robust synthetic route can be proposed based on established methodologies for the synthesis of 4-arylcyclohexanones. The Suzuki-Miyaura cross-coupling reaction is a powerful and versatile method for the formation of carbon-carbon bonds and is well-suited for this purpose.[2][3][4]

### Proposed Synthetic Workflow: Suzuki-Miyaura Coupling

The proposed synthesis involves the palladium-catalyzed cross-coupling of a cyclohexenone-derived triflate with 3,5-difluorophenylboronic acid.





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## References

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- To cite this document: BenchChem. [4-(3,5-Difluorophenyl)cyclohexanone chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b175172#4-3-5-difluorophenyl-cyclohexanone-chemical-properties>]

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